

physical and chemical properties of $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$

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Compound of Interest

Compound Name: Azanium;cobalt(2+);sulfate;hexahydrate

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An In-depth Technical Guide on the Physical and Chemical Properties of Ammonium Cobalt(II) Sulfate Hexahydrate

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a comprehensive overview of ammonium cobalt(II) sulfate hexahydrate $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, a Tutton's salt with notable applications in catalysis, electroplating, and as a precursor in materials science.

Physical Properties

Ammonium cobalt(II) sulfate hexahydrate is a pink-to-red crystalline solid.^{[1][2]} It is an odorless and hygroscopic compound that is soluble in water but insoluble in alcohol.^{[2][3][4]} The hygroscopic nature of this material necessitates storage in a desiccator to prevent the absorption of atmospheric moisture.^[1]

Quantitative Physical Data

Property	Value
Molecular Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$
Molecular Weight	395.23 g/mol [1]
Appearance	Pink - Red Crystalline Solid[2]
Odor	Odorless[2]
Melting Point	~120 °C / 248 °F (decomposes)[1][5][6]
Density	1.902 g/mL at 25 °C[3][5]
Magnetic Moment	~4.75 B.M. at room temperature[5]

Crystal Structure

Ammonium cobalt(II) sulfate hexahydrate belongs to the family of Tutton's salts, which are known for their well-defined crystal structures. It crystallizes in a monoclinic system with the space group $P2_1/a$. [7] The crystal structure consists of an octahedral coordination of the Co^{2+} ion. [1]

Chemical Properties and Reactions

This compound exhibits a range of chemical behaviors, including decomposition upon heating and participation in complexation and redox reactions.

Thermal Decomposition

Upon heating to approximately 120 °C, ammonium cobalt(II) sulfate hexahydrate begins to decompose, primarily through the loss of its water of hydration. [1][5][6] Further heating can lead to the decomposition of the ammonium and sulfate ions, releasing gaseous products such as nitrogen oxides (NO_x), sulfur oxides, and ammonia. [2]

Complexation Reactions

In the presence of excess concentrated ammonia, ammonium cobalt(II) sulfate hexahydrate reacts to form the hexaamminecobalt(II) ion, $[\text{Co}(\text{NH}_3)_6]^{2+}$. [1]

Oxidation-Reduction Reactions

The cobalt(II) ion in the compound can be oxidized to cobalt(III) under certain conditions.^[1]

Experimental Protocols

Synthesis of Ammonium Cobalt(II) Sulfate Hexahydrate

A common laboratory-scale synthesis involves the reaction of cobalt(II) sulfate with aqueous ammonia.^{[1][3]}

Procedure:

- Dissolve cobalt(II) sulfate in deionized water to create a saturated solution.
- Slowly add a stoichiometric amount of aqueous ammonia to the cobalt(II) sulfate solution with constant stirring.
- Allow the resulting solution to stand, facilitating the crystallization of ammonium cobalt(II) sulfate hexahydrate.
- Collect the crystals by filtration, wash with a small amount of cold deionized water, and dry in a desiccator.

An industrial method for its production utilizes waste solutions from cobalt electroplating processes, where the cobalt(II)-containing solution is mixed with ammonium sulfate to induce crystallization.^[1]

Characterization Techniques

- Single-Crystal X-ray Diffraction (XRD): This technique is employed to resolve the octahedral coordination of Co^{2+} within the Tutton's salt structure.^[1]
- Thermogravimetric Analysis (TGA): TGA is used to identify the dehydration steps. A significant mass loss at approximately 120 °C corresponds to the decomposition of the hexahydrate form.^[1]
- UV-Vis Spectroscopy: The presence of d-d transitions of the Co^{2+} ion in an octahedral field is confirmed by absorbance peaks in the visible range, notably around 510 nm.^[1]

Visualizations

Logical Workflow for Synthesis

Caption: Synthesis Workflow of $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$

Thermal Decomposition Pathway

Caption: Thermal Decomposition of $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$

Safety and Handling

Ammonium cobalt(II) sulfate hexahydrate is considered hazardous.[2] It is harmful if swallowed and may cause an allergic skin reaction.[8][9] It is very toxic to aquatic life with long-lasting effects.[8][10] When handling this compound, it is crucial to wear appropriate personal protective equipment, including gloves and eye protection, and to work in a well-ventilated area to avoid dust formation.[2] Store the compound in a dry, well-ventilated place and protect it from moisture due to its hygroscopic nature.[2][8]

Applications

This compound serves various purposes in scientific and industrial settings:

- Spectroscopic Standard: It is used as a standard in spectroscopy.[5]
- Cobalt Plating: It is a component in baths for cobalt electroplating.[11]
- Catalysis: It acts as a catalyst in various chemical reactions.[1][11]
- Ceramics: It finds use in the ceramics industry.[5]
- Pharmaceutical Intermediates: It is used in the synthesis of pharmaceutical intermediates.[4][5]
- Materials Science: It is a precursor for the synthesis of cobalt-based materials, such as those used in batteries.[11]

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